

Safeguarding Your Research: A Comprehensive Guide to Handling 1-Ethoxyethanol

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Compound of Interest

Compound Name: 1-Ethoxyethanol

Cat. No.: B8670636

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the handling and disposal of **1-Ethoxyethanol**, a flammable liquid and vapor that is harmful if swallowed, toxic if inhaled, and may damage fertility or the unborn child.^{[1][2][3]}

Proper handling and the use of appropriate personal protective equipment (PPE) are critical to mitigating the risks associated with **1-Ethoxyethanol**. This document outlines the necessary precautions, procedural guidance, and disposal plans to ensure the safety of all laboratory personnel.

Essential Personal Protective Equipment (PPE)

When handling **1-Ethoxyethanol**, the following personal protective equipment is mandatory to prevent exposure through inhalation, skin contact, and eye contact.

PPE Category	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [4]	Prevents eye contact with liquid splashes or vapors.
Skin Protection	Wear fire/flamm resistant and impervious clothing.[4] Chemical resistant gloves.	Protects skin from accidental contact. Note: Disposable nitrile exam gloves have shown high permeability to 2-ethoxyethanol and are not recommended, even for short exposures.[5]
Respiratory Protection	Use only under a chemical fume hood.[1][2] If exposure limits are exceeded, a full-face respirator is necessary.[4]	1-Ethoxyethanol is toxic if inhaled.[1][2][3] A chemical fume hood and/or respirator minimizes inhalation risk.

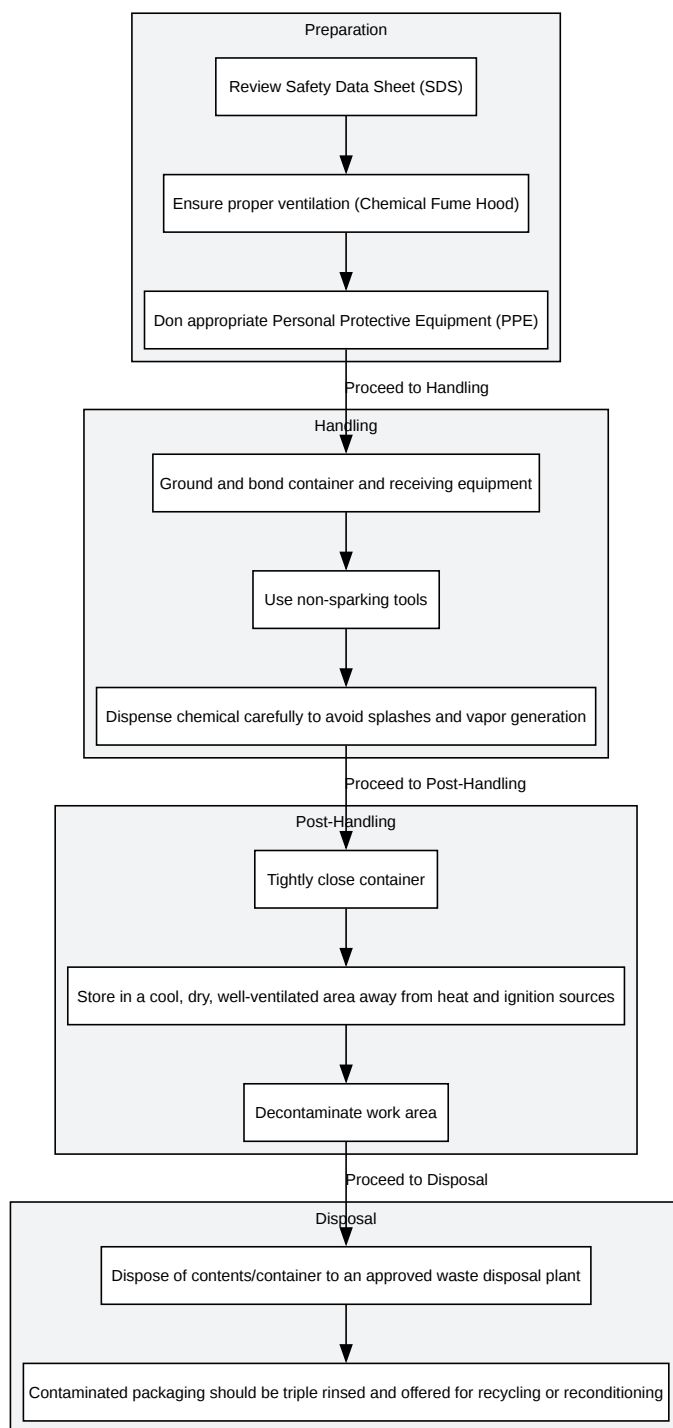
Exposure Limits and Physical Properties

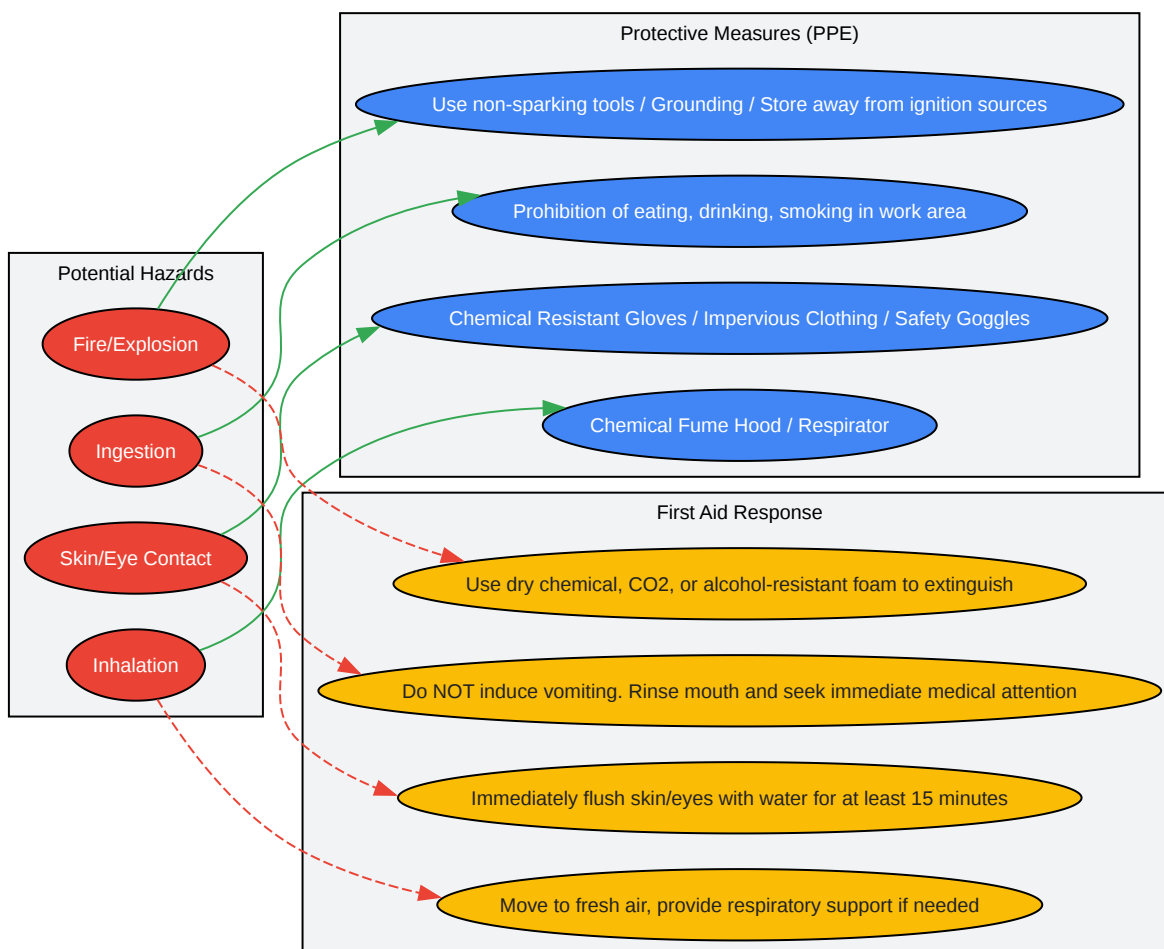
Understanding the exposure limits and physical properties of **1-Ethoxyethanol** is crucial for a comprehensive risk assessment.

Parameter	Value	Source
NIOSH REL (TWA)	0.5 ppm (1.8 mg/m ³) [skin]	NIOSH[6]
OSHA PEL (TWA)	200 ppm (740 mg/m ³) [skin]	NIOSH[6]
Flash Point	110°F	NIOSH[6]
Flammability Limits	LEL: 1.7%, UEL: 15.6% (at 200°F)	NIOSH[6]

Operational Plan for Handling 1-Ethoxyethanol

A systematic approach to handling **1-Ethoxyethanol** is essential for safety. The following workflow provides a step-by-step guide from preparation to disposal.





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